

# 2-Propylphenyl isocyanate molecular weight and formula

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## Compound of Interest

Compound Name: *2-Propylphenyl isocyanate*

Cat. No.: *B071714*

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## An In-depth Technical Guide to **2-Propylphenyl Isocyanate**

This guide provides a comprehensive overview of the fundamental physicochemical properties of **2-Propylphenyl isocyanate**, tailored for researchers, scientists, and professionals in drug development.

## Core Molecular Information

**2-Propylphenyl isocyanate** is an aromatic organic compound featuring a propyl group and an isocyanate functional group attached to a benzene ring. The specific isomer detailed in this document is 2-n-propylphenyl isocyanate.

## Physicochemical Data

The essential quantitative data for **2-Propylphenyl isocyanate** is summarized in the table below for clear reference and comparison.

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>11</sub> NO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	161.20 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
CAS Number	190774-57-3	<a href="#">[1]</a>

## Molecular Structure and Connectivity

To visually represent the molecular structure and the relationship between its constituent atoms, a diagram has been generated using the Graphviz DOT language. This visualization provides a clear depiction of the atomic arrangement within the **2-Propylphenyl isocyanate** molecule.

Molecular structure of **2-Propylphenyl isocyanate**.

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## References

- 1. 2-n-Propylphenyl isocyanate - High purity | EN [georganics.sk]
- 2. 2-Isopropylphenyl isocyanate, 97% | Fisher Scientific [fishersci.ca]
- 3. L10618.14 [thermofisher.com]
- 4. pschemicals.com [pschemicals.com]
- 5. p-Isopropylphenyl isocyanate | C10H11NO | CID 94416 - PubChem [pubchem.ncbi.nlm.nih.gov]
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